

Essential Safety and Operational Guide for Handling Formyl Fluoride

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Compound of Interest

Compound Name: *Formyl fluoride*

Cat. No.: *B8784065*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Formyl fluoride** (CHFO). Given its hazardous properties, including high toxicity and reactivity, adherence to strict safety protocols is paramount to ensure the well-being of laboratory personnel and the integrity of research.

1. Hazard Identification and Physical Properties

Formyl fluoride is a colorless, toxic gas that is a strong irritant to tissues.^{[1][2]} It decomposes, especially in the presence of moisture, to form hydrogen fluoride (HF) and carbon monoxide, both of which are hazardous.^[1] Due to its reactivity and instability, it is crucial to handle **Formyl fluoride** with extreme caution in a well-controlled laboratory environment.

Property	Value	Source
CAS Number	1493-02-3	^{[1][2][3]}
Molecular Formula	CHFO	^{[1][2]}
Molecular Weight	48.02 g/mol	^[2]
Boiling Point	-29 °C	^[1]
Melting Point	-142 °C	^[1]
Solubility	Decomposes in water	^[1]

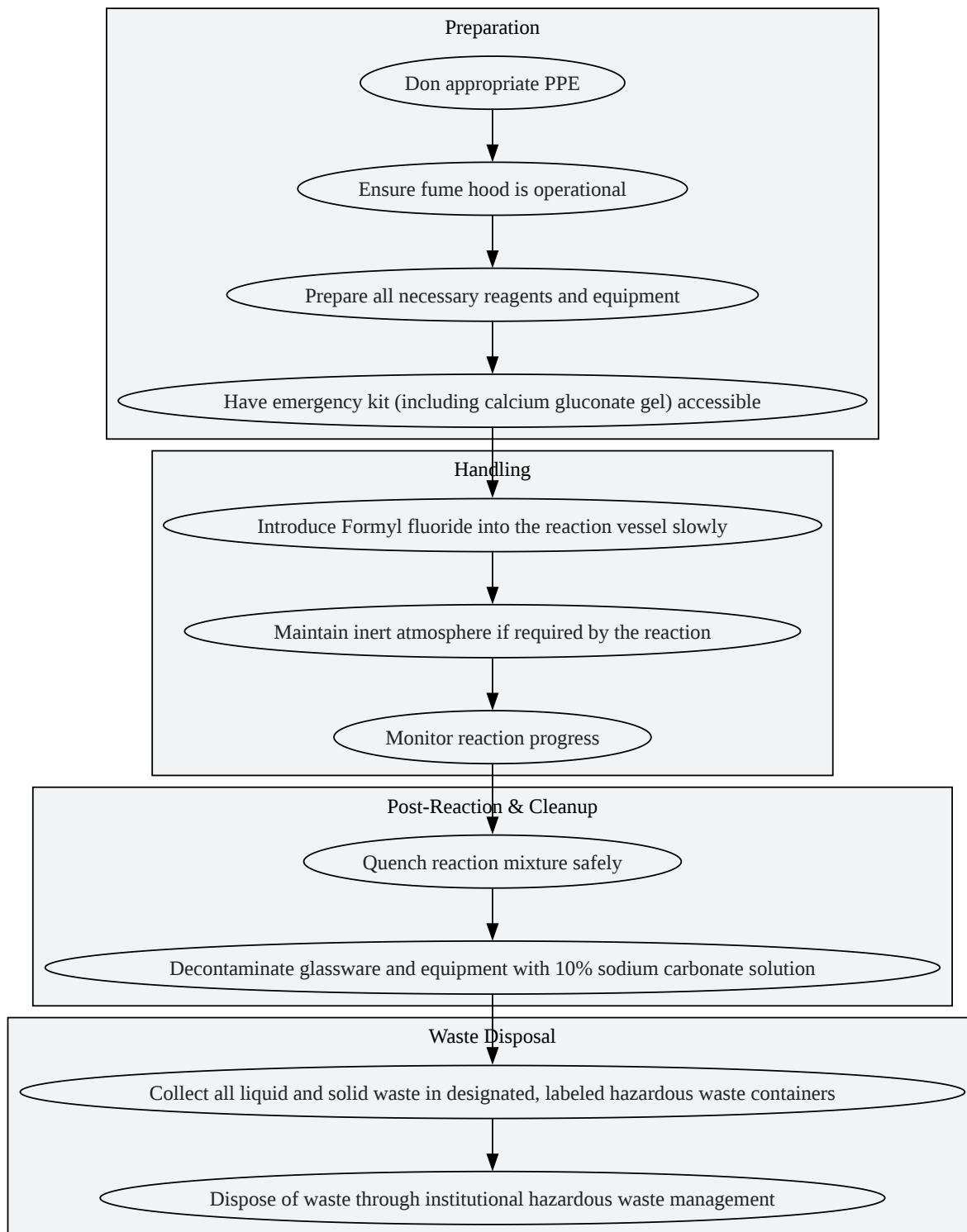
2. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against **Formyl fluoride** exposure. Due to its decomposition into hydrofluoric acid (HF), PPE selection should be guided by recommendations for handling HF.

PPE Category	Specification	Rationale
Hand Protection	Double gloving is required. An inner nitrile glove should be worn under a heavy-duty neoprene or butyl rubber glove.	Provides protection against both direct contact with Formyl fluoride and potential exposure to its corrosive decomposition product, HF.
Eye and Face Protection	Chemical splash goggles and a full-face shield must be worn.	Protects against splashes of reagents and the corrosive effects of Formyl fluoride gas and its byproducts on the eyes and face.
Respiratory Protection	A NIOSH-approved full-face respirator with an acid gas cartridge or a self-contained breathing apparatus (SCBA) is necessary.	Protects against inhalation of the toxic and corrosive gas.
Body Protection	A flame-resistant lab coat worn over long-sleeved clothing and long pants. An acid-resistant apron is also recommended.	Provides a barrier against accidental spills and splashes.
Footwear	Closed-toe, chemical-resistant shoes.	Protects feet from spills.

3. Operational Plan: Handling and Storage

All operations involving **Formyl fluoride** must be conducted in a designated area within a certified chemical fume hood.



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References

- 1. CARBONYL FLUORIDE | Occupational Safety and Health Administration [osha.gov]
- 2. websites.umich.edu [websites.umich.edu]
- 3. CDC - NIOSH Pocket Guide to Chemical Hazards - Carbonyl fluoride [cdc.gov]
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